

Essential Safety and Operational Guide for Handling Benzylideneacetone

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Compound of Interest

Compound Name: Benzylideneacetone

Cat. No.: B049655

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **benzylideneacetone**, a common compound in research and fragrance industries. Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **benzylideneacetone**, a thorough risk assessment should be conducted to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE based on safety data sheets.

| Body Part | Personal Protective Equipment | Standard/Specification |
|-------------|---|--|
| Eyes/Face | Safety glasses with side-shields or goggles. A face shield may be necessary if there is a splash hazard. | Approved under standards such as NIOSH (US) or EN 166 (EU).[1] |
| Skin | Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or protective suit should be worn.[2] | Inspect gloves for integrity before use.[1][3] |
| Respiratory | For operations that may generate dust or vapors, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[4][2] | Use in well-ventilated areas.[1][2] |

Hazard and Safety Data

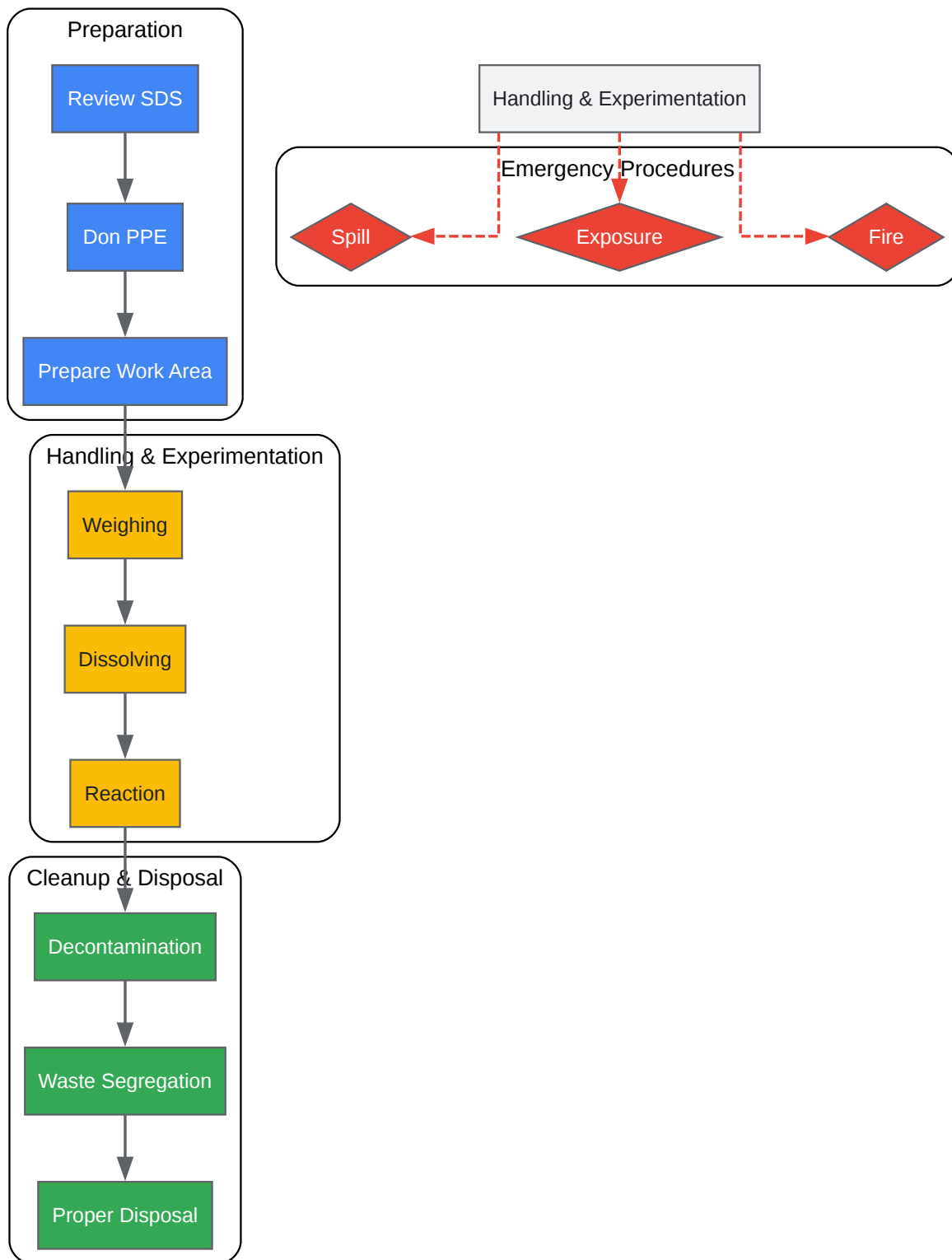
Understanding the physical and chemical properties of **benzylideneacetone** is crucial for safe handling and storage.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₁₀ H ₁₀ O | [1] |
| Molecular Weight | 146.19 g/mol | [1] |
| Appearance | Yellowish solid | [5] |
| Melting Point | 39-42 °C | [6] |
| Boiling Point | 260-262 °C | [6] |
| Flash Point | 123 °C (253.4 °F) - closed cup | [6] |
| Hazards | Skin irritant, may cause an allergic skin reaction.[7] | |

Procedural Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **benzylideneacetone**, from preparation to disposal.

Safe Handling Workflow for Benzylideneacetone

[Click to download full resolution via product page](#)Caption: Workflow for handling **Benzylideneacetone**.

Operational Plans

Handling and Storage:

- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1]
- Provide appropriate exhaust ventilation at places where dust is formed.[1]
- Store in a tightly closed container in a dry and well-ventilated place.[2]
- The substance is light-sensitive.[8]

Spill Response:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, closed container for disposal.[1][4]
- Do not let the product enter drains.[1]
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

- Dispose of **benzylideneacetone** waste in accordance with all applicable federal, state, and local environmental regulations.[7]
- Waste is classified as hazardous and should be disposed of in a designated hazardous waste collection point.[8]
- Contaminated packaging should be treated as hazardous waste.[8]
- Do not mix with other waste. Leave chemicals in their original containers.

This guide is intended to provide essential, immediate safety and logistical information. Always refer to the specific Safety Data Sheet (SDS) for **benzylideneacetone** before use and consult with your institution's environmental health and safety department for any questions.

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